

trans-3-(3-Pyridyl)acrylic acid storage conditions stability

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Technical Specifications and Storage Conditions

The following table summarizes the key physical properties and storage guidelines for **trans-3-(3-Pyridyl)acrylic acid** (CAS 19337-97-4 or 1126-74-5) from supplier data sheets and scientific literature.

Property / Guideline	Specification / Recommendation	Source (CAS)
Molecular Formula	$C_8H_7NO_2$	19337-97-4 [1], 1126-74-5 [2]
Molecular Weight	149.15 g/mol	19337-97-4 [1], 1126-74-5 [2]
Melting Point	232-235 °C (decomposes)	19337-97-4 [3], 1126-74-5 [2]
Form	White to light yellow crystal powder	1126-74-5 [2]

Property / Guideline	Specification / Recommendation	Source (CAS)
Recommended Storage Temperature	2-8 °C	19337-97-4 [3], 1126-74-5 [2]
Storage Classification	Combustible Solid	19337-97-4 [3]
Water Hazard Class (WGK)	WGK 3 (Highly water hazardous)	19337-97-4 [3], 1126-74-5 [2]

Stability, Handling, and Safety FAQ

Q1: What are the specific storage conditions to ensure the compound's stability? The primary recommendation for long-term storage of **trans-3-(3-Pyridyl)acrylic acid** is in a **cool, refrigerated environment between 2-8°C** [3] [2]. The compound is classified as a combustible solid, so it should be stored away from heat and ignition sources [3].

Q2: What is the compound's solubility for preparing stock solutions? It has slight solubility in DMSO and dissolves in methanol upon heating [2]. This information is crucial for preparing stock solutions for experimental use.

Q3: What personal protective equipment (PPE) should be used when handling this compound? Safety data sheets recommend the following PPE:

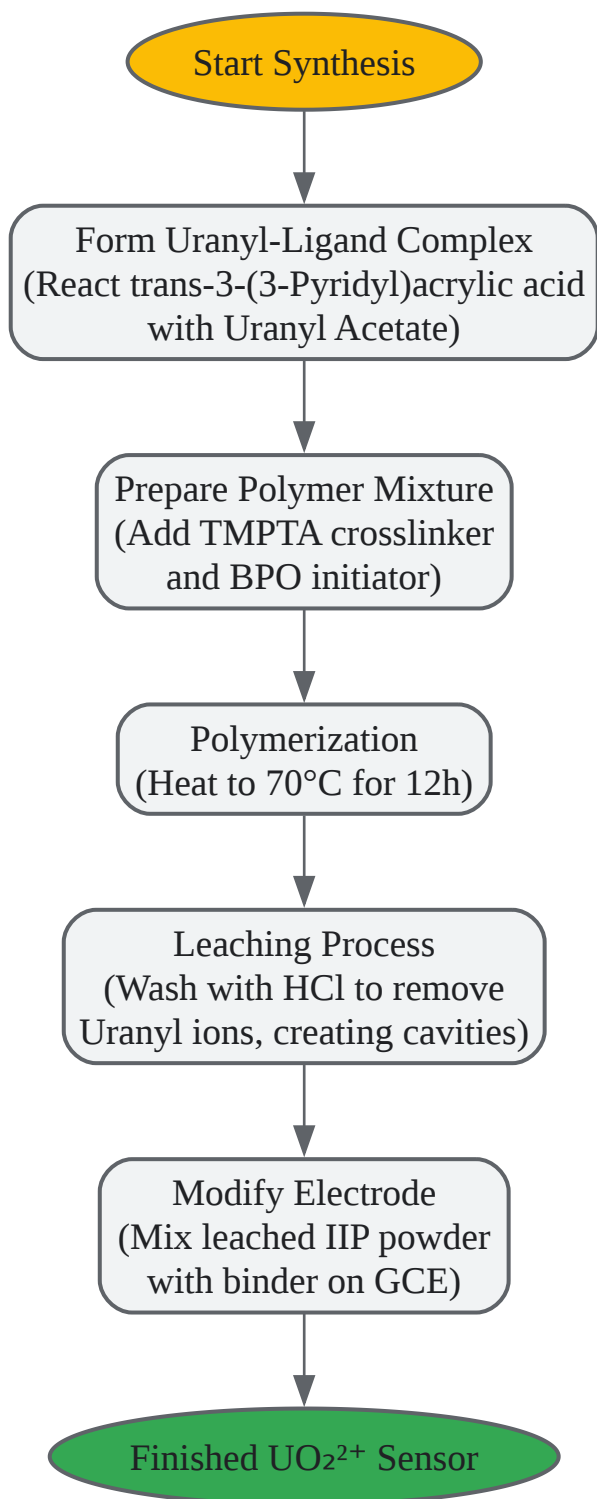
- **Eye Protection:** Safety glasses or eyeshields.
- **Hand Protection:** Suitable gloves.
- **Respiratory Protection:** Dust mask type N95 (US) [3] [4].

Q4: What are the known hazards associated with this compound? The compound is classified as an irritant. Hazard statements include:

- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation [4].

Experimental Protocol: Sensor Modification

trans-3-(3-Pyridyl)acrylic acid is noted for its application as a ligand in constructing electrochemical sensors. The following workflow details its use in modifying a glassy carbon electrode (GCE) for uranium detection, based on a published study [5].



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Title: IIP-Modified Electrode Fabrication Workflow

Procedure Details:

- **Complex Formation:** A novel uranyl-trans-3-(3-Pyridyl) acrylic acid complex is first formed to create the specific binding template [5].
- **Polymer Mixture:** The complex is mixed with the crosslinker Trimethylolpropane triacrylate (TMPTA) and the initiator benzoyl peroxide (BPO) [5].
- **Polymerization:** The mixture is heated to **70°C for 12 hours** to complete the polymerization reaction [5].
- **Leaching:** The uranyl ion template is removed from the polymer matrix by washing with **HCl**, leaving behind specific complementary cavities. This step is critical for sensor selectivity [5].
- **Electrode Modification:** The final leached Ion-Imprinted Polymer (IIP) powder is mixed with a suitable binder and used to modify the surface of a Glassy Carbon Electrode (GCE) [5].

Key Experimental Takeaway: In this context, **trans-3-(3-Pyridyl)acrylic acid** acts as a complexing ligand with high affinity for the target ion (UO_2^{2+}). The resulting polymer demonstrates **high selectivity, excellent repeatability, and a low detection limit**, which are attributable to the well-defined binding sites created during this process [5].

Troubleshooting Guide

Observation	Possible Cause	Suggested Action
Poor sensor selectivity or sensitivity after synthesis	Incomplete leaching of the uranyl ion template from the IIP.	Optimize the leaching protocol; ensure thorough washing with HCl and verify the completeness of template removal [5].
Low binding capacity of the synthesized polymer	Degradation of the raw material or improper polymer synthesis conditions.	Verify the integrity of the stored trans-3-(3-Pyridyl)acrylic acid and strictly adhere to the documented polymerization temperature and time (70°C for 12h) [5].
Discoloration of the powder or unusual results	Exposure to unfavorable conditions, potentially leading to decomposition.	Check that the chemical has been stored continuously at 2-8°C . Obtain a new batch if stability is in doubt.

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References

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